

Personal protective equipment for handling cis-Chlordane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Chlordane*

Cat. No.: B041515

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Essential Safety and Handling Guide for cis-Chlordane

This guide provides critical safety, operational, and disposal protocols for laboratory personnel handling **cis-Chlordane**. Adherence to these procedures is vital to minimize exposure and ensure a safe research environment. **cis-Chlordane** is an organochlorine pesticide that poses significant health risks. It is readily absorbed through the skin, and chronic exposure can lead to severe nervous system effects.^{[1][2][3]} The International Agency for Research on Cancer (IARC) has classified chlordane as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.^{[4][5]}

Health Hazards at a Glance:

- Routes of Exposure: Inhalation, skin absorption, ingestion.^{[3][6]}
- Acute Effects: Irritation to the skin, eyes, nose, and throat. May cause nausea, vomiting, confusion, dizziness, convulsions, and in severe cases, death.^{[3][6]}
- Chronic Effects: Long-term exposure may damage the liver, kidneys, and nervous system, and is associated with an increased risk of cancer.^{[2][5][6]}

Occupational Exposure Limits

All work with **cis-Chlordane** should be conducted in a manner that keeps exposure well below established limits. Given its carcinogenicity, all contact should be reduced to the lowest possible level.[6]

Agency	Exposure Limit (8-hour Time-Weighted Average)	Short-Term Exposure Limit (15 min)	Notes
OSHA (Occupational Safety and Health Administration)	0.5 mg/m ³	-	Legally enforceable Permissible Exposure Limit (PEL).[6]
NIOSH (National Institute for Occupational Safety and Health)	0.5 mg/m ³	-	Recommended Exposure Limit (REL). [4][6]
ACGIH (American Conference of Governmental Industrial Hygienists)	0.5 mg/m ³	2 mg/m ³	Threshold Limit Value (TLV).[1] Notes potential for skin absorption.[1]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE program is the last line of defense against exposure.[7] All PPE must be inspected for integrity before each use and replaced if damaged.[8]

Respiratory Protection

- Minimum Requirement: When handling **cis-Chlordane** powder or creating aerosols, use a NIOSH-approved air-purifying respirator (APR) with organic vapor cartridges and P100 particulate filters (Type TC-84A or similar).[9]
- High-Risk Operations: For situations with potentially unsafe levels, such as major spills, a positive-pressure, self-contained breathing apparatus (SCBA) is required.[3]
- Fit Testing: All respirator users must be fit-tested annually to ensure a proper seal.

Hand Protection

- **Glove Type:** Wear elbow-length, chemical-resistant gloves. Nitrile or PVC gloves are generally suitable.^[7] Do not use leather or fabric gloves, as they absorb chemicals.^[10]
- **Double Gloving:** For added protection, wear a lighter pair of disposable nitrile gloves underneath the primary chemical-resistant gloves. Discard the inner gloves after each use.^[10]
- **Glove Removal:** Wash the outer gloves before removal. Follow proper technique to remove gloves without touching the outer contaminated surface with bare skin.^[10]

Eye and Face Protection

- **Standard Use:** Chemical splash goggles are mandatory.
- **Splash Hazard:** When there is a significant risk of splashing, use a full-face shield in addition to chemical splash goggles.

Body and Foot Protection

- **Body Covering:** Wear a chemical-resistant apron or coveralls over a long-sleeved lab coat.^[11] For tasks with a high risk of splashing, waterproof coveralls are necessary.^{[7][9]}
- **Footwear:** Use closed-toe, chemical-resistant boots. Pant legs must be worn outside the boots to prevent chemicals from entering.^{[9][10]} Leather or canvas shoes are not permissible.^[11]

Operational Plan for Handling **cis-Chlordan**e

A systematic approach is essential for safely handling **cis-Chlordan**e in a laboratory setting.
^[12]

Step 1: Preparation and Pre-Handling

- **Designate Area:** All work with **cis-Chlordan**e must be conducted within a designated area, clearly marked with hazard signs. This area must be inside a certified chemical fume hood.
- **Assemble Materials:** Gather all necessary chemicals, equipment, and PPE before starting.

- Verify Emergency Equipment: Ensure an eyewash station, safety shower, and appropriate fire extinguisher are accessible and operational. Have a chemical spill kit rated for pesticides readily available.
- Review SDS: Before beginning work, thoroughly review the Safety Data Sheet (SDS) for **cis-Chlordane**.[\[13\]](#)

Step 2: Handling and Experimental Procedure

- Don PPE: Put on all required PPE in the correct sequence (e.g., inner gloves, lab coat, apron, outer gloves, respiratory protection, eye protection).
- Weighing: If handling the solid form, conduct all weighing operations on a disposable mat within the chemical fume hood to contain any spills.
- Solution Preparation: When preparing solutions, add **cis-Chlordane** to the solvent slowly to avoid splashing. Keep containers closed when not in use.[\[14\]](#)
- Execution: Perform all experimental steps within the fume hood. Use mechanical pipetting aids; never pipette by mouth.[\[12\]](#)

Step 3: Post-Handling and Decontamination

- Initial Cleanup: Decontaminate all non-disposable equipment and surfaces within the fume hood using an appropriate solvent and cleaning agent.
- Doff PPE: Remove PPE in a manner that avoids self-contamination. The general order is: outer gloves, apron, lab coat, face shield/goggles, respirator, inner gloves.
- Personal Hygiene: Immediately wash hands and forearms thoroughly with soap and water after removing PPE.[\[6\]](#)[\[12\]](#)
- Secure Area: Ensure all containers are properly sealed and labeled. Clean the designated work area.

Disposal Plan

All **cis-Chlordane** waste is considered hazardous and must be disposed of according to federal, state, and local regulations.

Step 1: Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid waste (e.g., disposable gloves, bench paper, pipette tips) in a dedicated, clearly labeled, and sealed hazardous waste container.[15]
- Liquid Waste: Collect all liquid waste containing **cis-Chlordane** in a compatible, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.[15]
- Sharps: Dispose of any contaminated needles or sharps in a designated, puncture-proof sharps container labeled for hazardous chemical waste.[12]

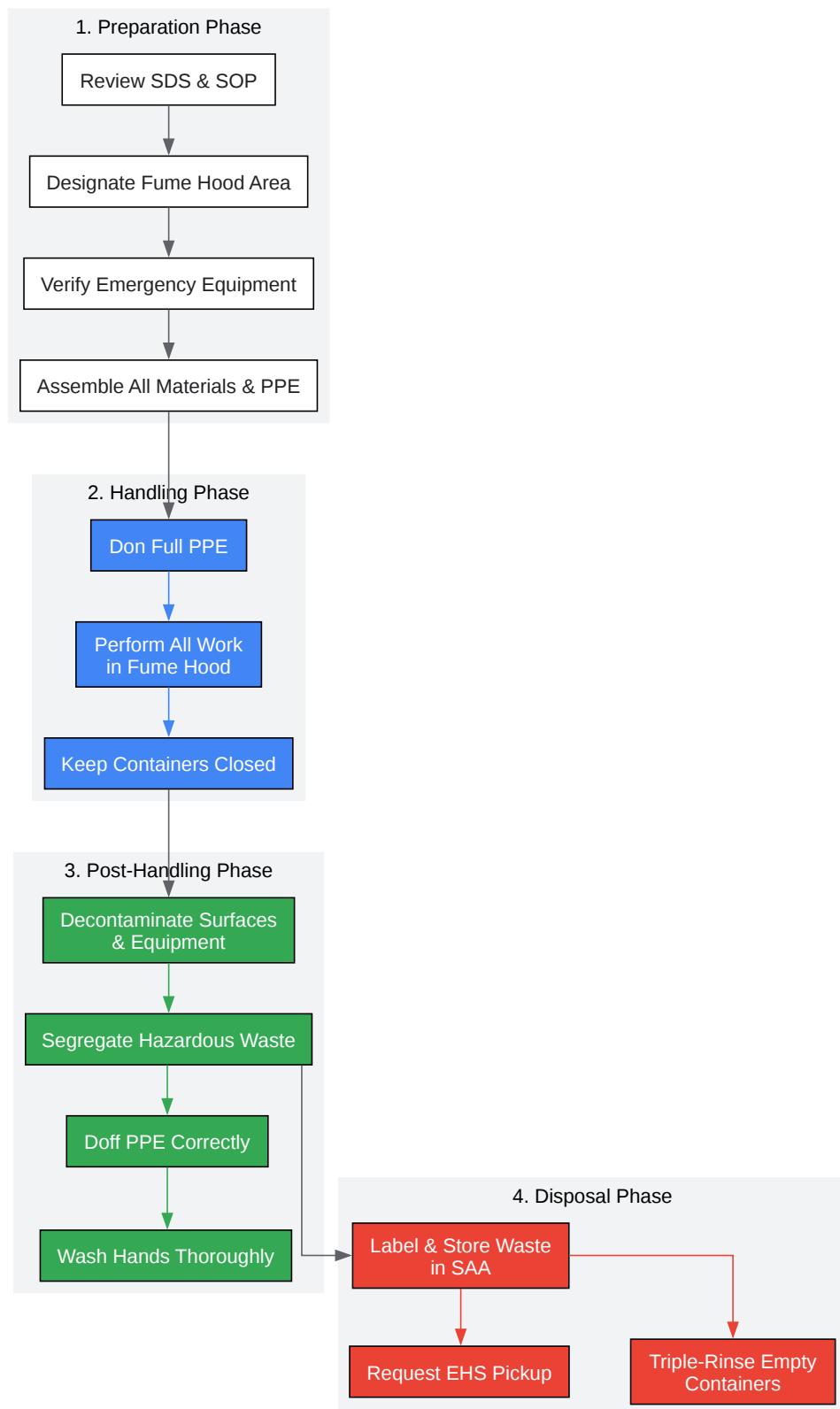
Step 2: Container Management

- Labeling: All waste containers must be labeled with a "Hazardous Waste" tag that details the contents, including "**cis-Chlordane**" and its approximate concentration.[15]
- Storage: Store waste containers in a designated satellite accumulation area. Ensure secondary containment is used for all liquid waste.[16] Containers must remain closed except when adding waste.[16]

Step 3: Final Disposal

- Contact EHS: Arrange for pickup of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not transport hazardous waste yourself. [17] The primary recommended disposal method for organochlorine pesticides is high-temperature incineration by a licensed facility.[18]
- Empty Containers: An empty container that held **cis-Chlordane** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, deface the label and dispose of the container as regular trash or as instructed by your EHS office.[17]

Safe Handling Workflow

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Caption: Workflow for the safe handling and disposal of **cis-Chlordane** in a laboratory setting.

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- To cite this document: BenchChem. [Personal protective equipment for handling cis-Chlordane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b041515#personal-protective-equipment-for-handling-cis-chlordane>]

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